

In-Depth Technical Guide to 1-Chloropentan-2-one

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Compound of Interest

Compound Name: 1-Chloropentan-2-one

Cat. No.: B1354079

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CAS Number: 19265-24-8

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **1-chloropentan-2-one**, a halogenated ketone of interest in organic synthesis and drug discovery. This document details its chemical and physical properties, outlines a common synthetic methodology, presents its spectroscopic profile, and discusses its potential applications and safety considerations.

Chemical and Physical Properties

1-Chloropentan-2-one is a colorless to pale yellow liquid. A summary of its key chemical and physical properties is presented in Table 1.

Property	Value	Source
CAS Number	19265-24-8	[1]
Molecular Formula	C ₅ H ₉ ClO	[1]
Molecular Weight	120.58 g/mol	[1]
IUPAC Name	1-chloropentan-2-one	[1]
Synonyms	2-Pentanone, 1-chloro-	[1]
Boiling Point	Not explicitly found	
Melting Point	Not explicitly found	
Density	Not explicitly found	

Synthesis of 1-Chloropentan-2-one

A prevalent method for the synthesis of α -chloroketones like **1-chloropentan-2-one** is the α -chlorination of the corresponding ketone, in this case, 2-pentanone. This reaction is typically carried out under acidic conditions to favor the formation of the kinetic enol, leading to chlorination at the less substituted α -carbon.

Experimental Protocol: α -Chlorination of 2-Pentanone

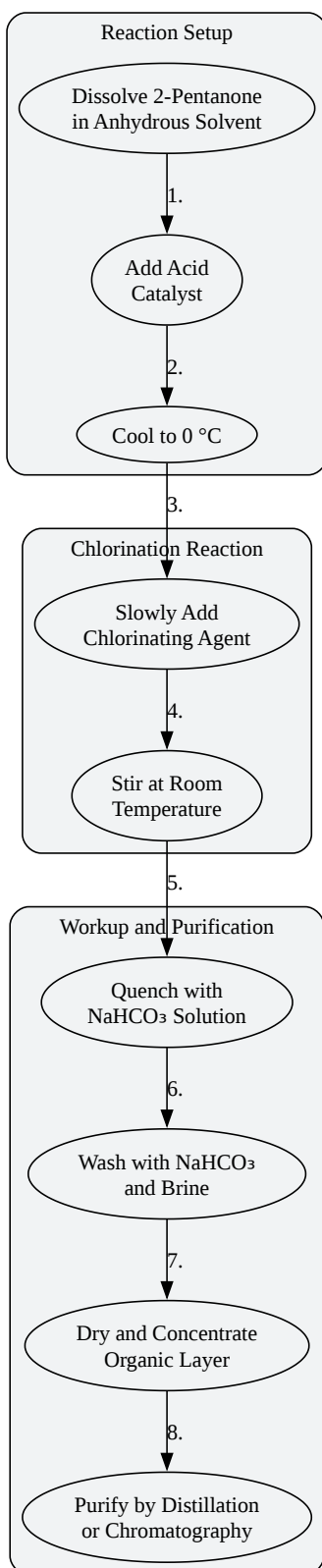
Materials:

- 2-Pentanone
- Sulfuryl chloride (SO₂Cl₂) or N-chlorosuccinimide (NCS)
- Anhydrous diethyl ether or dichloromethane
- A weak acid catalyst (e.g., a catalytic amount of HCl)
- Saturated sodium bicarbonate solution
- Brine (saturated sodium chloride solution)

- Anhydrous magnesium sulfate

Procedure:

- In a round-bottom flask equipped with a magnetic stirrer and a dropping funnel under an inert atmosphere, dissolve 2-pentanone in an anhydrous solvent (diethyl ether or dichloromethane).
- Add a catalytic amount of a weak acid.
- Cool the reaction mixture to 0 °C in an ice bath.
- Slowly add a solution of the chlorinating agent (sulfuryl chloride or N-chlorosuccinimide) in the same anhydrous solvent from the dropping funnel.
- After the addition is complete, allow the reaction mixture to warm to room temperature and stir for several hours, monitoring the reaction progress by thin-layer chromatography (TLC) or gas chromatography (GC).
- Upon completion, quench the reaction by carefully adding saturated sodium bicarbonate solution.
- Transfer the mixture to a separatory funnel and wash the organic layer sequentially with saturated sodium bicarbonate solution and brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure to afford the crude **1-chloropentan-2-one**.
- The crude product can be purified by vacuum distillation or column chromatography.



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Caption: Experimental workflow for the synthesis of **1-chloropentan-2-one**.

Spectroscopic Data

The structural elucidation of **1-chloropentan-2-one** is confirmed through various spectroscopic techniques.

Nuclear Magnetic Resonance (NMR) Spectroscopy

- ^1H NMR: The proton NMR spectrum of **1-chloropentan-2-one** is expected to show distinct signals corresponding to the different proton environments. The methylene protons adjacent to the chlorine and carbonyl groups ($\text{Cl-CH}_2\text{-C=O}$) would appear as a singlet at a downfield chemical shift. The ethyl group protons ($\text{-CH}_2\text{-CH}_3$) would exhibit a triplet for the methyl group and a quartet for the methylene group, with coupling between them. The methylene group adjacent to the carbonyl ($\text{-C(=O)-CH}_2\text{-}$) would likely appear as a triplet.
- ^{13}C NMR: The carbon NMR spectrum would display five distinct signals. The carbonyl carbon (C=O) would resonate at a significantly downfield chemical shift (typically >200 ppm). The carbon atom bonded to the chlorine atom (Cl-C) would also be deshielded. The remaining three carbon signals would correspond to the propyl chain.

Infrared (IR) Spectroscopy

The IR spectrum of **1-chloropentan-2-one** will be characterized by a strong absorption band in the region of $1715\text{-}1740\text{ cm}^{-1}$, which is indicative of the C=O stretching vibration of a ketone. Another key feature would be the C-Cl stretching vibration, which typically appears in the fingerprint region ($600\text{-}800\text{ cm}^{-1}$).

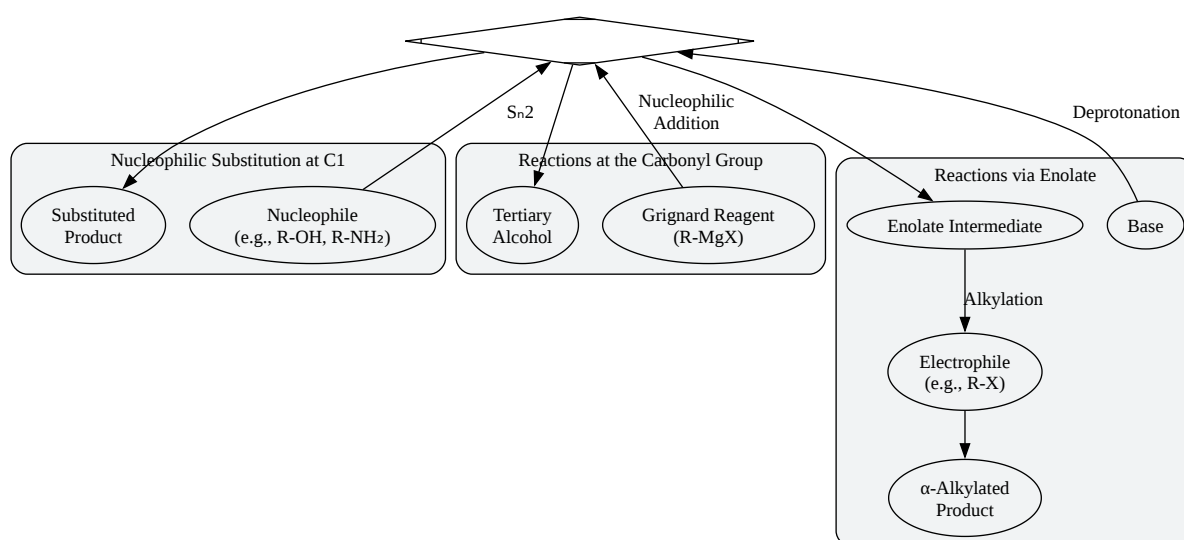
Mass Spectrometry (MS)

The mass spectrum of **1-chloropentan-2-one** would show a molecular ion peak (M^+) at $m/z = 120$ and an $\text{M}+2$ peak at $m/z = 122$ with a relative intensity of approximately one-third of the M^+ peak, which is characteristic of the presence of a single chlorine atom. Common fragmentation patterns would involve the loss of a chlorine radical and cleavage adjacent to the carbonyl group.

Reactivity and Applications

α -Chloroketones are versatile intermediates in organic synthesis. The presence of two reactive sites, the electrophilic carbonyl carbon and the carbon bearing the chlorine atom, allows for a

variety of chemical transformations. **1-Chloropentan-2-one** can be used as a building block for the synthesis of more complex molecules, including various heterocyclic compounds and as a precursor in the synthesis of pharmaceutical intermediates. For instance, it can undergo nucleophilic substitution reactions at the chlorinated carbon and various condensation reactions at the α -position to the carbonyl group.



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Caption: Potential reaction pathways of **1-chloropentan-2-one**.

Safety and Handling

1-Chloropentan-2-one is classified as a hazardous substance. According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), it is known to cause skin irritation (H315), serious eye irritation (H319), and may cause respiratory irritation (H335).
[1]

Precautionary Measures:

- Personal Protective Equipment (PPE): Wear protective gloves, clothing, eye protection, and face protection when handling this compound.
- Ventilation: Use only outdoors or in a well-ventilated area.
- Handling: Avoid breathing dust, fume, gas, mist, vapors, or spray. Wash hands thoroughly after handling.
- Storage: Store in a well-ventilated place. Keep the container tightly closed.

In case of exposure, follow standard first-aid procedures and seek medical attention. For detailed safety information, refer to the Safety Data Sheet (SDS) provided by the supplier.

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References

- 1. 1-Chloropentan-2-one | C₅H₉ClO | CID 11286463 - PubChem [pubchem.ncbi.nlm.nih.gov]
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